

Analytical Characterization & Performance Profiling: (E)-3-(o-tolyl)acryloyl Chloride Derivatives

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Compound of Interest

Compound Name: (e)-3-o-Tolylacryloyl chloride

CAS No.: 15873-40-2

Cat. No.: B1149314

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Executive Summary: The "Ortho-Effect" in Cinnamoyl Scaffolds

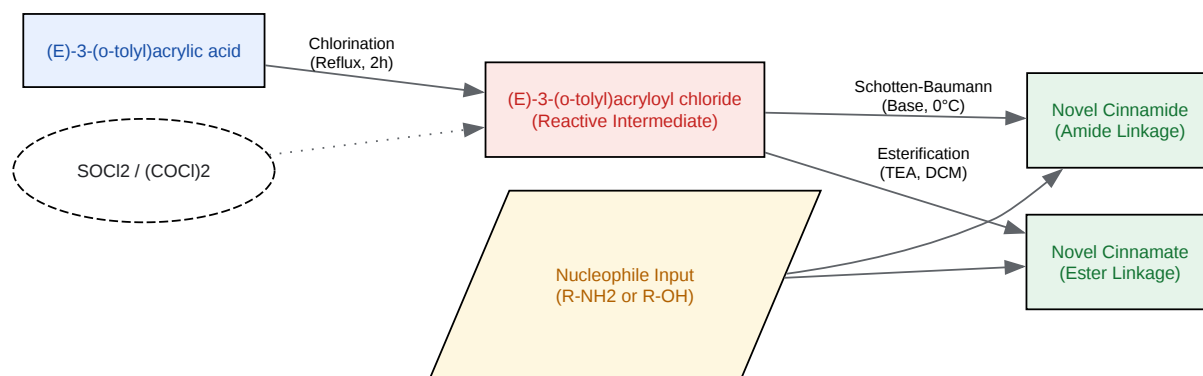
In the landscape of medicinal chemistry, cinnamoyl derivatives are privileged scaffolds. However, while para-substituted analogs (e.g., p-coumaric acid derivatives) are widely characterized, the (E)-3-(o-tolyl)acryloyl series presents unique analytical and pharmacological challenges.

This guide focuses on the downstream products synthesized from (E)-3-(o-tolyl)acryloyl chloride (CAS: 83612-52-6). The presence of the ortho-methyl group introduces significant steric torque, altering planarity, solubility, and metabolic stability compared to para-isomers. This document provides a rigorous analytical framework for characterizing these novel amides and esters, distinguishing them from their regioisomers, and benchmarking their performance.

Synthetic Pathway & Purity Profiling

To characterize the novel compounds, we must first establish the integrity of the precursor transformation. The synthesis typically proceeds via the nucleophilic acyl substitution of the acid chloride.

Reaction Workflow Visualization



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Figure 1: Divergent synthesis of novel compounds from the acid chloride precursor. The ortho-methyl group remains intact, serving as a spectroscopic handle.

Comparative Analytical Guide

The core challenge in characterizing these derivatives is distinguishing the ortho-substitution pattern from meta or para isomers, and confirming the retention of the (E)-alkene geometry.

NMR Spectroscopy: The "Ortho" Fingerprint

The ortho-methyl group exerts a shielding/deshielding effect on the aromatic ring and the -vinyl proton that is distinct from p-tolyl analogs.

Feature	(E)-3-(o-tolyl) Derivatives	(E)-3-(p-tolyl) Derivatives	Analytical Insight
Methyl Shift ()	2.35 - 2.45 ppm	2.30 - 2.38 ppm	o-Me is often slightly downfield due to proximity to the -system of the alkene.
Vinyl Coupling ()	15.5 - 16.0 Hz	15.8 - 16.2 Hz	Large coupling confirms (E)-configuration. If Hz, significant Z-isomer impurity exists.
-Proton Shift	7.8 - 8.1 ppm	7.6 - 7.7 ppm	The o-substituent twists the ring, often deshielding the -proton more than in the planar p-isomer.
Aromatic Region	Multiplet (ABCD)	Pair of Doublets (AA'BB')	The p-tolyl system shows a symmetric AA'BB' pattern. The o-tolyl system is complex and asymmetric.

Infrared (IR) Spectroscopy

The carbonyl stretch is sensitive to the conjugation efficiency, which is modulated by the steric twist of the o-tolyl group.

- Amide I Band: 1655–1670 cm

(Often 5–10 cm

higher than p-tolyl analogs due to reduced planarity/conjugation).

- C=C Stretch: 1620–1635 cm

(Strong absorption characteristic of

-unsaturation).

Crystal Structure (XRD) & Conformational Analysis

Unlike p-tolyl derivatives which often pack in planar sheets, o-tolyl derivatives frequently exhibit a non-planar torsion angle (

) between the phenyl ring and the carbonyl plane.

- Consequence: This twist reduces

-

stacking in the solid state, often leading to higher solubility in organic solvents compared to their para counterparts.

Functional Performance Benchmarking

Why synthesize the o-tolyl derivative over the standard p-tolyl? The choice is driven by biological and physical performance.

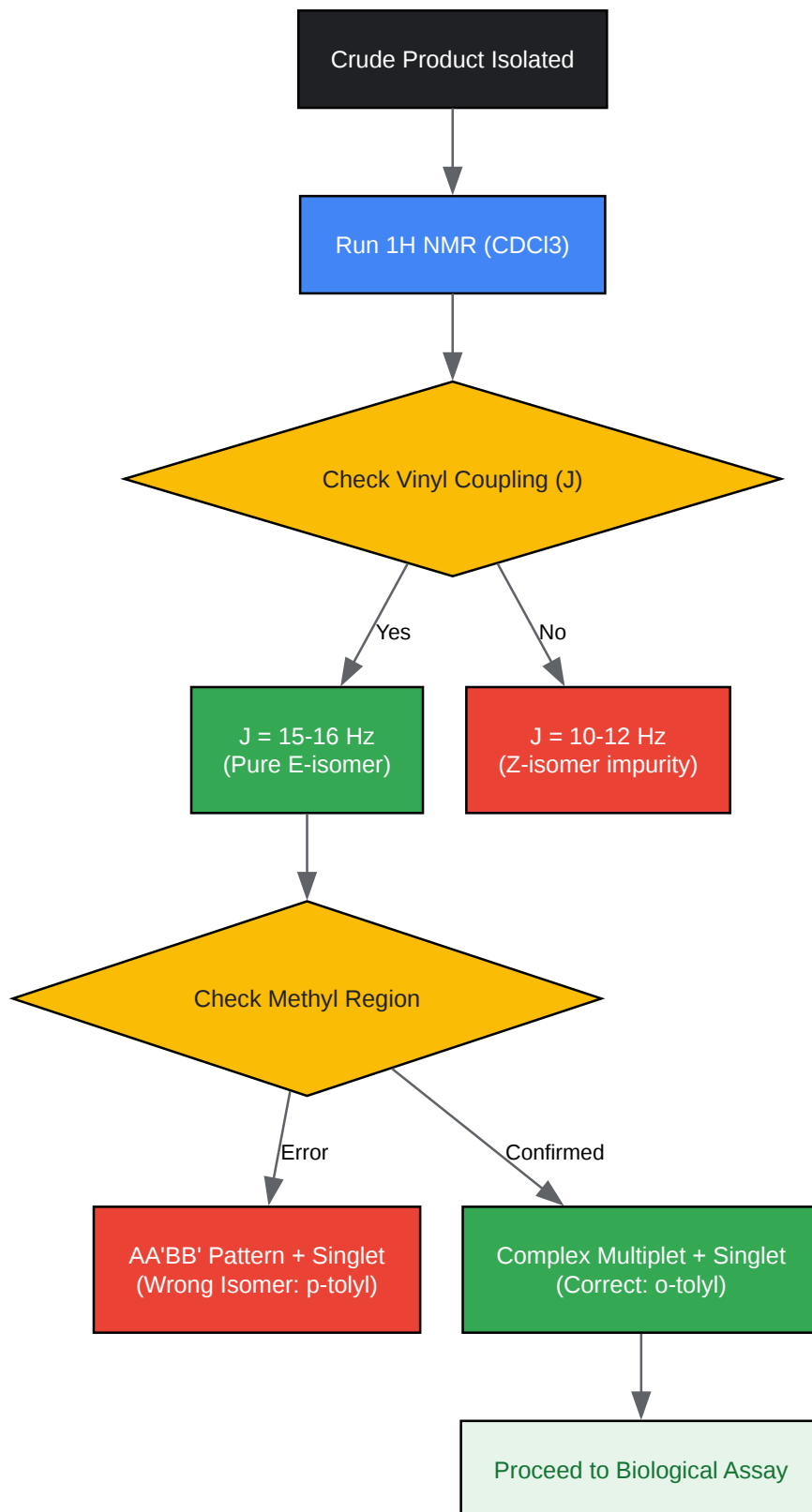
Biological Activity (Antimicrobial/Anticancer)

Based on structure-activity relationship (SAR) studies of cinnamides:

- Metabolic Stability (Winner: o-Tolyl): The ortho-methyl group provides steric protection to the amide/ester bond, retarding hydrolysis by esterases or amidases.
- Potency (Winner: p-Tolyl/Halogen): Generally, para-substituted cinnamides (especially p-Cl or p-F) show higher potency against bacterial strains (e.g., *S. aureus*) because they fit better into narrow binding pockets (e.g., enzyme active sites).
- Selectivity: o-Tolyl derivatives often show higher selectivity for specific receptors (e.g., EP3 antagonists) where the "twist" conformation is required for locking into the receptor sub-pocket.

Analytical Decision Logic

Use the following logic flow to troubleshoot the characterization of your novel compound.



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Figure 2: Analytical decision tree for validating stereochemistry and regiochemistry.

Experimental Protocols

Synthesis of (E)-N-phenyl-3-(o-tolyl)acrylamide (Representative Protocol)

Rationale: This protocol minimizes hydrolysis of the acid chloride and ensures E-isomer retention.

- Activation: Dissolve (E)-3-(o-tolyl)acrylic acid (1.0 eq) in anhydrous DCM. Add oxalyl chloride (1.2 eq) and a catalytic drop of DMF. Stir at RT for 2 hours until gas evolution ceases. Evaporate solvent to obtain crude (E)-3-(o-tolyl)acryloyl chloride.
- Coupling: Redissolve the acid chloride in DCM. Cool to 0°C.
- Addition: Add aniline (1.0 eq) and Triethylamine (1.5 eq) dropwise. Note: TEA acts as an HCl scavenger.
- Workup: Stir for 4 hours. Wash with 1M HCl (to remove unreacted amine) and saturated NaHCO₃ (to remove unreacted acid).
- Purification: Recrystallize from Ethanol/Water. Do not use column chromatography initially to avoid Z/E isomerization on acidic silica.

Characterization Checklist

- ¹H NMR (400 MHz, CDCl₃)

): Look for

2.45 (s, 3H, CH₃)

),

6.50 (d, J=15.6 Hz, 1H, =CH-CO),

8.05 (d, J=15.6 Hz, 1H, Ar-CH=).

- HRMS (ESI+): Calculate [M+H]

for C

H

NO.

- Melting Point: Compare with literature (typically sharp range if pure).

References

- Cinnamic Acid Derivatives and Their Biological Efficacy. National Institutes of Health (PMC). (Discusses SAR of ortho vs para substitutions). [\[Link\]](#)
- Photophysical properties of substituted cinnamates. Royal Society of Chemistry. (Provides spectroscopic data on ortho-substituted isomers). [\[Link\]](#)
- Synthesis and structure-activity relationships of substituted cinnamic acids. PubMed. (Comparative study of amide analogues). [\[Link\]](#)
- ¹H NMR Chemical Shifts of Cinnamoyl Derivatives. Oregon State University / AIST Spectral Database. (General reference for vinyl coupling constants). [\[Link\]](#)
- Safe, Selective Synthesis of Acryloyl Chloride. PubMed. (Methodology for handling the acid chloride precursor). [\[Link\]](#)
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